

# Measuring AMPK Activation After PF-06679142 Treatment: Application Notes and Protocols

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## Compound of Interest

Compound Name: PF-06679142

Cat. No.: B12414679

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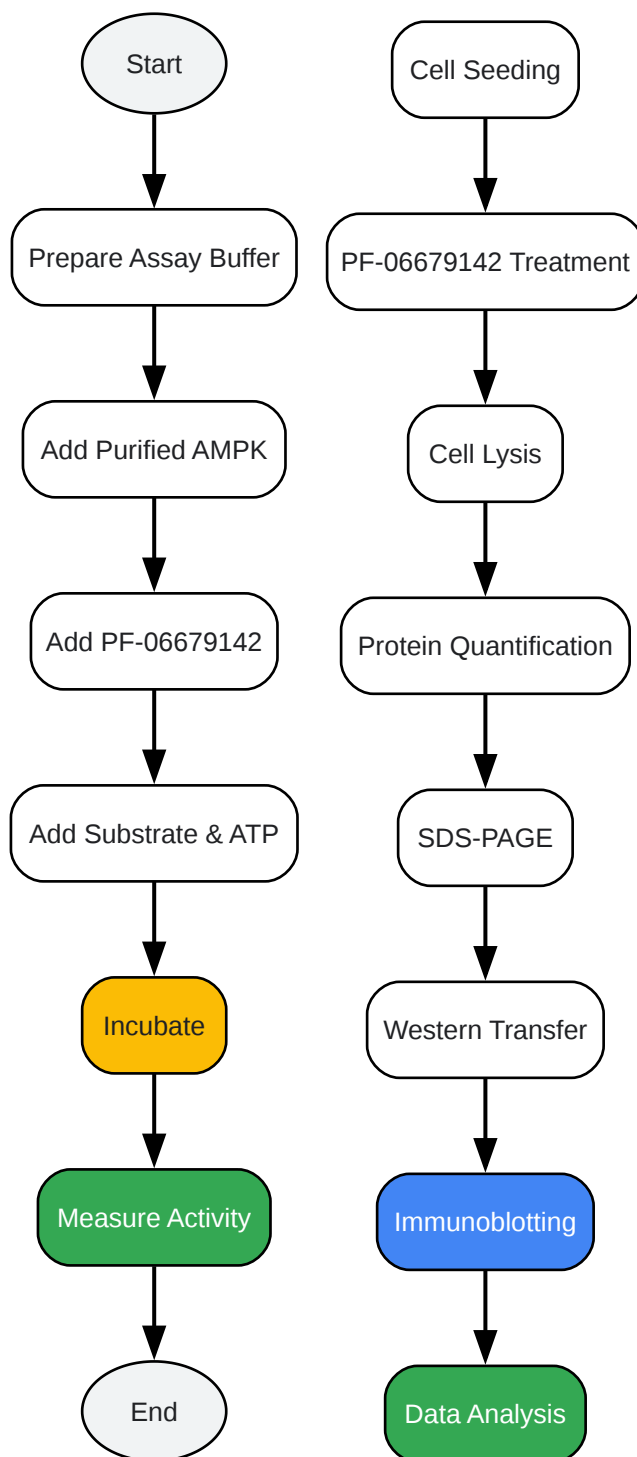
## Introduction

**PF-06679142** is a potent, orally active small molecule activator of AMP-activated protein kinase (AMPK).[1][2][3] As a key regulator of cellular energy homeostasis, AMPK is a critical therapeutic target for metabolic diseases, and **PF-06679142** is under investigation for its potential in treating conditions such as diabetic nephropathy.[1][2] Upon activation, AMPK phosphorylates downstream targets to promote catabolic pathways that generate ATP while inhibiting anabolic, energy-consuming processes. This document provides detailed application notes and protocols for measuring the activation of AMPK in response to treatment with **PF-06679142**.

## Mechanism of Action of PF-06679142

**PF-06679142** directly activates the  $\alpha 1\beta 1\gamma 1$  isoform of AMPK with an EC<sub>50</sub> of 22 nM.[1][3] By binding to the AMPK complex, **PF-06679142** induces a conformational change that enhances its kinase activity. This leads to the phosphorylation of downstream substrates, thereby modulating various metabolic pathways. The primary mechanism of activation is direct allosteric activation, which stimulates energy-producing pathways like glucose uptake and fatty acid oxidation, while concurrently inhibiting energy-depleting pathways such as lipid and protein synthesis.[2]

Signaling Pathway of AMPK Activation



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## References

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